

# Application Notes and Protocols for Ligurobustoside N Stock Solution Preparation

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## Compound of Interest

Compound Name: *Ligurobustoside N*

Cat. No.: *B150326*

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These application notes provide a detailed protocol for the preparation of stock solutions of **Ligurobustoside N**, a naturally occurring antioxidative glycoside isolated from the leaves of *Ligustrum robustum*.<sup>[1]</sup> Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results.

## Compound Information

**Ligurobustoside N** is a complex molecule with the chemical formula  $C_{35}H_{46}O_{18}$  and a molecular weight of 754.7 g/mol.<sup>[2][3]</sup> Its biological activities, including antioxidant effects, make it a compound of interest for further research.<sup>[1]</sup>

Table 1: Chemical Properties of **Ligurobustoside N**

Property	Value	Source
Molecular Formula	C35H46O18	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	754.7 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Powder	<a href="#">[2]</a>
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	<a href="#">[2]</a>
Storage (Solid)	Desiccate at -20°C	<a href="#">[2]</a>

## Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **Ligurobustoside N** in Dimethyl Sulfoxide (DMSO). This is a common starting concentration for many in vitro experiments.

Materials:

- **Ligurobustoside N** (solid powder)
- Dimethyl Sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes (e.g., 1.5 mL or 2 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Water bath or heat block

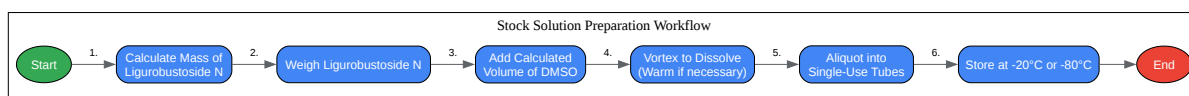
Procedure:

- Determine the required mass of **Ligurobustoside N**:
  - The formula to calculate the mass required is:  $\text{Mass (g)} = \text{Desired Concentration (M)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - For a 10 mM (0.01 M) stock solution in 1 mL (0.001 L):  $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 754.7 \text{ g/mol} \times 1000 \text{ mg/g} = 7.547 \text{ mg}$
- Weighing **Ligurobustoside N**:
  - Tare a sterile microcentrifuge tube on the analytical balance.
  - Carefully weigh out approximately 7.55 mg of **Ligurobustoside N** powder directly into the tared tube. Record the exact weight.
- Dissolving in DMSO:
  - Based on the actual weight of the **Ligurobustoside N**, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.  $\text{Volume (mL)} = [\text{Mass (mg)} / 754.7 \text{ (g/mol)}] / 0.01 \text{ (mmol/mL)}$
  - For example, if you weighed 7.60 mg:  $\text{Volume (mL)} = (7.60 \text{ mg} / 754.7 \text{ g/mol}) / 0.01 \text{ mmol/mL} = 1.007 \text{ mL}$  or 1007  $\mu\text{L}$
  - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **Ligurobustoside N** powder.
- Ensuring Complete Dissolution:
  - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
  - Visually inspect the solution to ensure there are no visible particles.
  - If the compound is difficult to dissolve, gentle warming in a 37°C water bath for a few minutes can aid in dissolution.<sup>[4]</sup>
- Storage of the Stock Solution:

- It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[4]
- Store the aliquots at -20°C or -80°C for long-term storage.[4][5] When stored at -20°C, it is advisable to use the solution within one month; for storage at -80°C, the solution can be used for up to six months.[4]

## Workflow Diagram

The following diagram illustrates the key steps in the preparation of a **Ligurobustoside N** stock solution.



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Caption: Workflow for preparing **Ligurobustoside N** stock solution.

## Dilution to Working Concentrations

To prepare a working solution from the 10 mM stock, use the following dilution formula:

$$C_1V_1 = C_2V_2$$

Where:

- C<sub>1</sub> = Concentration of the stock solution (e.g., 10 mM)
- V<sub>1</sub> = Volume of the stock solution to be used
- C<sub>2</sub> = Desired final concentration of the working solution
- V<sub>2</sub> = Final volume of the working solution

For example, to prepare 1 mL of a 100 µM working solution:

- Rearrange the formula to solve for V1:  $V1 = (C2V2) / C1$
- Substitute the values:  $V1 = (100\ \mu\text{M} * 1\ \text{mL}) / 10,000\ \mu\text{M} (10\ \text{mM}) = 0.01\ \text{mL}$  or 10 µL
- Add 10 µL of the 10 mM **Ligurobustoside N** stock solution to 990 µL of the appropriate cell culture medium or buffer to achieve a final volume of 1 mL and a final concentration of 100 µM.

Important Considerations:

- Always use high-purity reagents and sterile techniques, especially when preparing solutions for cell-based assays.
- The final concentration of DMSO in the working solution should be kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.
- It is good practice to prepare fresh working solutions from the frozen stock for each experiment to ensure consistency.
- Always refer to the specific product information sheet provided by the supplier for any additional handling and storage recommendations.

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